

Comprehensive Spectroscopic Characterization of Sodium 2-(3-oxetane)propylsulfinate

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Compound of Interest

Compound Name: Sodium 2-(3-oxetane)propylsulfinate

Cat. No.: B15074660

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Introduction & Structural Logic

Sodium 2-(3-oxetane)propylsulfinate (Empirical Formula:

, MW: 172.18 Da) is a "Baran Diversinate" reagent designed to install the 2-(oxetan-3-yl)ethyl motif into heteroaromatic scaffolds via innate C–H functionalization.

While the commercial trade name suggests a "propyl" chain, the empirical formula (

) dictates an ethyl linker connecting the oxetane ring to the sulfinate headgroup. The structural logic is defined as:

- Headgroup: Sulfinate salt (), the radical precursor.
- Linker: Ethylene bridge ().

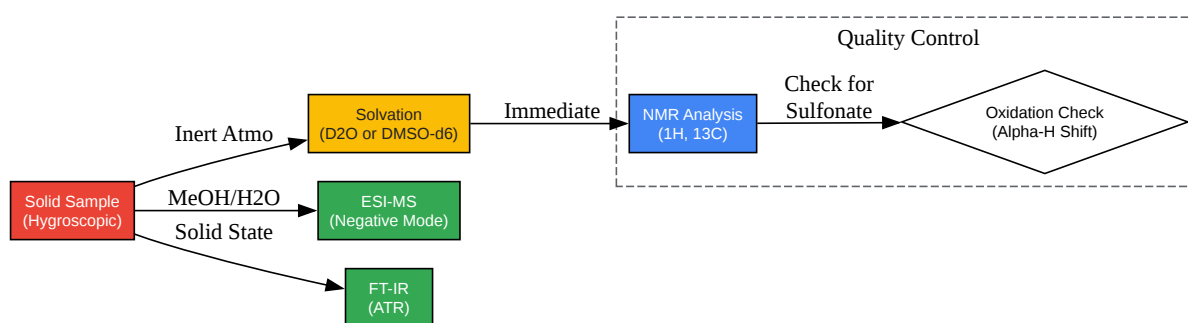
- Tail: Oxetane ring (3-substituted), a gem-dimethyl bioisostere offering improved solubility and metabolic stability.

Target Structure for Analysis:

Analytical Workflow

The characterization of sulfinate salts requires specific handling to prevent oxidation to sulfonates (

). The following workflow ensures data integrity:



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Figure 1: Analytical workflow emphasizing rapid analysis to minimize oxidative degradation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the primary tool for structural validation. The sulfinate group exerts a distinct shielding effect compared to sulfonates, while the oxetane ring provides a characteristic "butterfly" splitting pattern.

Sample Preparation

- Solvent: Deuterium Oxide (

) is preferred for polarity matching. DMSO-

is an alternative if aggregation is observed.

- Standard: Trimethylsilylpropanoic acid (TSP) or residual solvent peak.
- Precaution: Minimize air exposure.[1] Sulfonates slowly oxidize to sulfonates in solution, causing a downfield shift of the -methylene protons.

NMR Assignments (Predicted in)

The spectrum is characterized by the high-field linker protons and the mid-field oxetane signals.

Position	Proton Type	Chemical Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)
Oxetane-C2/C4	Ether Methylene	4.40 – 4.85	Multiplet	4H	,
Oxetane-C3	Methine	2.90 – 3.10	Multiplet	1H	Complex splitting
Linker-	adj. to	2.30 – 2.50	Triplet/Multiplet	2H	
Linker-	adj. to Ring	1.80 – 2.00	Quartet/Multiplet	2H	

Key Diagnostic Features:

- Oxetane "Butterfly": The protons at C2 and C4 of the oxetane ring are chemically equivalent (due to free rotation of the C3-substituent) but magnetically non-equivalent if the conformation is locked, often appearing as two sets of multiplets or a broad complex signal between 4.4 and 4.9 ppm.
- Sulfinate Alpha-Protons: The

-protons () appear upfield (~2.4 ppm) relative to the corresponding sulfonate (), which typically resonate >2.9 ppm. Monitoring this peak is critical for purity assessment.

NMR Assignments

Carbon Type	Chemical Shift (, ppm)	Notes
Oxetane C2/C4	76.0 – 78.0	Characteristic strained ether shift.
Oxetane C3	33.0 – 36.0	Methine carbon.
Linker ()	58.0 – 62.0	Deshielded by sulfur/oxygen.
Linker	28.0 – 31.0	Alkyl chain.

Mass Spectrometry (MS) Analysis

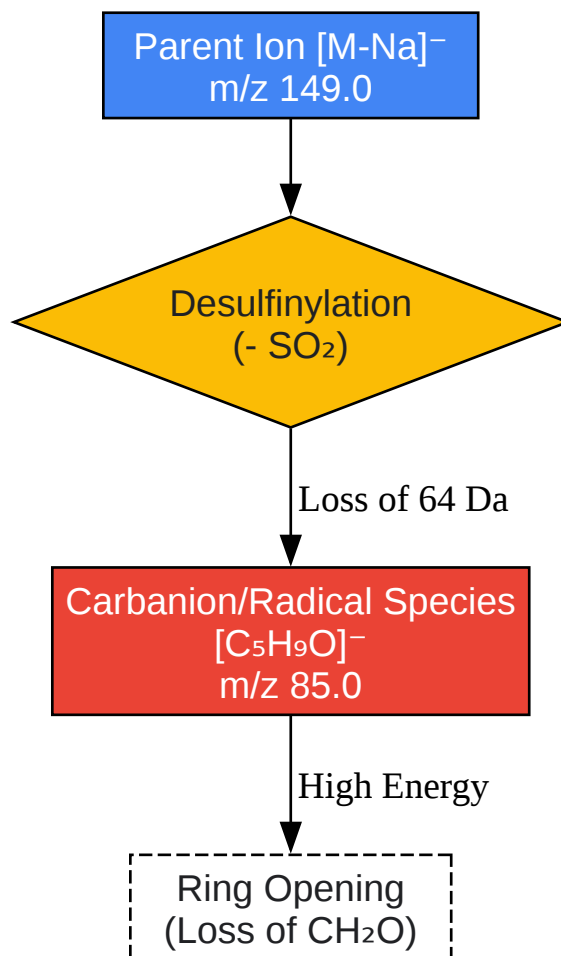
Electrospray Ionization (ESI) in Negative Mode is the standard for sulfinate salts, detecting the anionic species directly.

ESI-MS Data[3]

- Ionization Mode: ESI (-)
- Molecular Ion:
- m/z Observed:149.03 (Calculated for)

Fragmentation Pathway (MS/MS)

Sulfonates undergo characteristic desulfenylation (loss of) upon collision-induced dissociation (CID).



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Figure 2: Primary fragmentation pathway showing the diagnostic loss of sulfur dioxide.

Interpretation:

- m/z 149: Confirms the intact sulfinate anion.
- m/z 85: Confirms the alkyl core (Oxetanyl-ethyl group). The absence of this fragment at low collision energy suggests a stable sulfinate, while its presence at higher energies confirms the labile C-S bond utilized in radical chemistry.

Infrared (IR) Spectroscopy

FT-IR provides a rapid "fingerprint" verification, particularly useful for distinguishing the sulfinate from the sulfonate oxidation product in solid state.

Functional Group	Wavenumber ()	Intensity	Assignment
S=O Stretch	1020 – 1050	Strong	Sulfinate characteristic band (lower freq than sulfonate).
C-O-C (Oxetane)	960 – 980	Medium	Ring strain asymmetric stretch.
C-H Stretch	2850 – 2950	Medium	Alkyl methylene/methine.
Sulfonate Impurity	1150 – 1200	Weak/Absent	Presence indicates oxidation ().

Diagnostic Rule: A shift of the primary sulfur band from ~1030

(sulfinate) to >1150

(sulfonate) indicates sample degradation.

References

- Baran Diversinates & Sulfinate Chemistry
 - Fujiwara, Y., et al.[1] "Practical and innate carbon-hydrogen functionalization of heterocycles." [1] Nature2012, 492, 95–99.[1] [Link](#)[1]
 - Gianatassio, R., et al.[1] "Simple Sulfinate Synthesis Enables C-H Trifluoromethylcyclopropanation." [1] Angew.[1][2] Chem. Int. Ed.2014, 53, 9851. [Link](#)

- Oxetane Characterization
 - Wuitschik, G., et al. "Oxetanes as promising physicochemical profile-improving replacements for gem-dimethyl groups." J. Med. Chem. 2010, 53, 3227–3246. [Link](#)
- Commercial Reagent Data
 - Sigma-Aldrich Product 900630: **Sodium 2-(3-oxetane)propylsulfinate**. [Link](#)

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Sources

- 1. Baran Diversinates™ [sigmaaldrich.com]
- 2. Identifying Unknown from IR, NMR, and Mass Spectrometry - Chemistry Steps [chemistrysteps.com]
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